

Application Note & Protocol: Quantification of N'-Hydroxy-1-methyl-1H-imidazole-2-carboximidamide

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Compound of Interest

Compound Name: *N'-Hydroxy-1-methyl-1H-imidazole-2-carboximidamide*

CAS No.: 468067-81-4

Cat. No.: B2399981

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Introduction

N'-Hydroxy-1-methyl-1H-imidazole-2-carboximidamide is a novel small molecule with potential therapeutic applications. As with any drug development candidate, robust and reliable analytical methods for its quantification in biological matrices are paramount for pharmacokinetic, pharmacodynamic, and toxicokinetic studies. This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the validated analytical methods for the quantification of **N'-Hydroxy-1-methyl-1H-imidazole-2-carboximidamide**.

The structural features of **N'-Hydroxy-1-methyl-1H-imidazole-2-carboximidamide**, including the imidazole ring and the carboximidamide group, present unique analytical considerations. The imidazole moiety is found in many biologically active compounds, and its derivatives have been successfully analyzed using various chromatographic techniques.^{[1][2]} This application note will detail two primary analytical approaches: High-Performance Liquid Chromatography

with Ultraviolet detection (HPLC-UV) for routine analysis and Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) for high-sensitivity and high-selectivity applications, particularly in complex biological matrices like plasma.[\[3\]](#)[\[4\]](#)

All methodologies presented herein are designed to be compliant with the principles outlined in the FDA and EMA guidelines on bioanalytical method validation (ICH M10), ensuring data integrity and regulatory acceptance.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Physicochemical Properties of N'-Hydroxy-1-methyl-1H-imidazole-2-carboximidamide (Hypothetical)

A thorough understanding of the analyte's physicochemical properties is critical for method development. Based on its structure, the following properties are predicted:

Property	Predicted Value/Characteristic	Implication for Analysis
Molecular Formula	C5H8N4O	---
Molecular Weight	140.15 g/mol	Suitable for both HPLC-UV and LC-MS/MS.
Polarity	Polar	Likely to be soluble in aqueous and polar organic solvents. Reversed-phase chromatography will be a suitable separation technique.
pKa	Estimated values for the imidazole nitrogen and the hydroxylamine group suggest the molecule can be protonated.	pH of the mobile phase will significantly impact retention and peak shape in HPLC.
UV Absorbance	The imidazole ring is expected to have a UV absorbance maximum (λ_{max}) in the range of 210-280 nm.	Enables detection by HPLC-UV.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a robust and cost-effective technique suitable for the analysis of bulk drug substances, formulation assays, and in-vitro studies where high concentrations of the analyte are expected.

Principle

This method utilizes reversed-phase chromatography to separate **N'-Hydroxy-1-methyl-1H-imidazole-2-carboximidamide** from potential impurities and excipients. The analyte is then detected by its absorbance of UV light at a specific wavelength.

Experimental Protocol: HPLC-UV for Quantification in a Pharmaceutical Formulation

1. Instrumentation and Materials:

- HPLC system with a quaternary pump, autosampler, column oven, and UV-Vis detector.
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Reference standard of **N'-Hydroxy-1-methyl-1H-imidazole-2-carboximidamide** (≥99% purity).
- HPLC-grade acetonitrile and methanol.
- Analytical-grade phosphoric acid and potassium phosphate.
- 0.45 µm syringe filters.

2. Chromatographic Conditions:

Parameter	Condition	Rationale
Mobile Phase A	0.025 M Potassium Phosphate buffer (pH 3.0, adjusted with phosphoric acid)	Buffered mobile phase is crucial for consistent retention and peak shape of ionizable compounds like imidazoles.[2]
Mobile Phase B	Acetonitrile	Common organic modifier for reversed-phase HPLC.
Gradient	80% A / 20% B, isocratic	An isocratic method is often sufficient for simpler matrices and provides robust, repeatable results.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column.
Column Temperature	30 °C	Controlled temperature ensures reproducible retention times.
Detection Wavelength	230 nm (Hypothetical λ_{max})	The optimal wavelength should be determined by scanning the UV spectrum of the analyte.
Injection Volume	10 μL	

3. Preparation of Solutions:

- **Standard Stock Solution (1 mg/mL):** Accurately weigh and dissolve 10 mg of the reference standard in 10 mL of a 50:50 mixture of mobile phase A and B.
- **Working Standard Solutions:** Prepare a series of dilutions from the stock solution to create a calibration curve (e.g., 1, 5, 10, 25, 50, 100 $\mu\text{g/mL}$).
- **Sample Preparation (from a hypothetical tablet formulation):**
 - Weigh and finely powder a representative number of tablets.

- Accurately weigh a portion of the powder equivalent to a single dose and transfer to a volumetric flask.
- Add the diluent (50:50 mobile phase A:B) to about 70% of the flask volume.
- Sonicate for 15 minutes to ensure complete dissolution.
- Allow to cool to room temperature and dilute to the mark with the diluent.
- Filter an aliquot through a 0.45 µm syringe filter before injection.

4. Data Analysis and System Suitability:

- Construct a calibration curve by plotting the peak area versus the concentration of the working standard solutions. A linear regression with a correlation coefficient (r^2) > 0.99 is expected.
- Perform system suitability tests (e.g., tailing factor, theoretical plates, and %RSD of replicate injections) to ensure the chromatographic system is performing adequately.

Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)

For the quantification of **N'-Hydroxy-1-methyl-1H-imidazole-2-carboximidamide** in complex biological matrices such as human plasma, LC-MS/MS is the method of choice due to its superior sensitivity and selectivity.^{[4][8]}

Principle

This technique combines the separation power of liquid chromatography with the high specificity of tandem mass spectrometry. The analyte is first separated from matrix components on an HPLC column. It then enters the mass spectrometer where it is ionized, and a specific precursor ion is selected. This precursor ion is fragmented, and a specific product ion is monitored for quantification. This process, known as Multiple Reaction Monitoring (MRM), provides excellent selectivity and sensitivity.

Experimental Protocol: LC-MS/MS for Quantification in Human Plasma

1. Instrumentation and Materials:

- LC-MS/MS system (e.g., a triple quadrupole mass spectrometer) with an electrospray ionization (ESI) source.
- UPLC/HPLC system.
- Reversed-phase C18 or HILIC column suitable for LC-MS.
- Reference standard of **N'-Hydroxy-1-methyl-1H-imidazole-2-carboximidamide**.
- Stable isotope-labeled internal standard (SIL-IS), such as N'-Hydroxy-1-(methyl-d3)-1H-imidazole-2-carboximidamide. If a SIL-IS is not available, a structurally similar compound can be used.
- LC-MS grade acetonitrile, methanol, and formic acid.
- Human plasma (with anticoagulant, e.g., K2EDTA).

2. Mass Spectrometry Conditions (Hypothetical):

Parameter	Condition	Rationale
Ionization Mode	Positive Electrospray Ionization (ESI+)	The presence of basic nitrogen atoms in the imidazole ring makes it amenable to protonation.
Precursor Ion (Q1)	m/z 141.1	[M+H] ⁺ for C ₅ H ₈ N ₄ O
Product Ion (Q3)	m/z 124.1	Hypothetical fragment corresponding to the loss of NH ₃ . The most stable and abundant fragment should be chosen after infusion and fragmentation experiments.
Collision Energy	To be optimized	The voltage applied to induce fragmentation of the precursor ion.
Internal Standard (IS)	m/z 144.1 -> 127.1	For a deuterated internal standard.

3. Chromatographic Conditions:

Parameter	Condition
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	To be optimized for optimal separation from matrix components. A typical gradient might start with low %B, ramp up to a high %B to elute the analyte, and then re-equilibrate.
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

4. Sample Preparation: Protein Precipitation

Protein precipitation is a simple and rapid method for sample clean-up in bioanalysis.[\[9\]](#)

- To 50 μL of plasma sample (or standard/QC), add 150 μL of cold acetonitrile containing the internal standard.
- Vortex for 1 minute to precipitate the proteins.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube or 96-well plate.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μL of the initial mobile phase.
- Inject into the LC-MS/MS system.

Method Validation

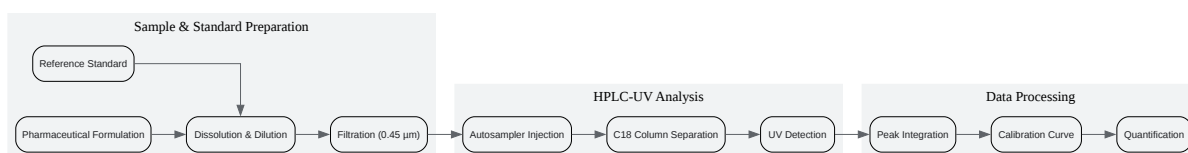
The LC-MS/MS method should be fully validated according to the ICH M10 guidelines.[\[10\]](#)[\[11\]](#)

The validation should include the following parameters:

- **Selectivity and Specificity:** Absence of interfering peaks at the retention time of the analyte and IS in blank matrix.
- **Calibration Curve:** A calibration curve should be prepared in the biological matrix over the expected concentration range.
- **Accuracy and Precision:** Determined by analyzing quality control (QC) samples at low, medium, and high concentrations.
- **Matrix Effect:** Assessment of the ion suppression or enhancement caused by the biological matrix.
- **Recovery:** The efficiency of the extraction procedure.

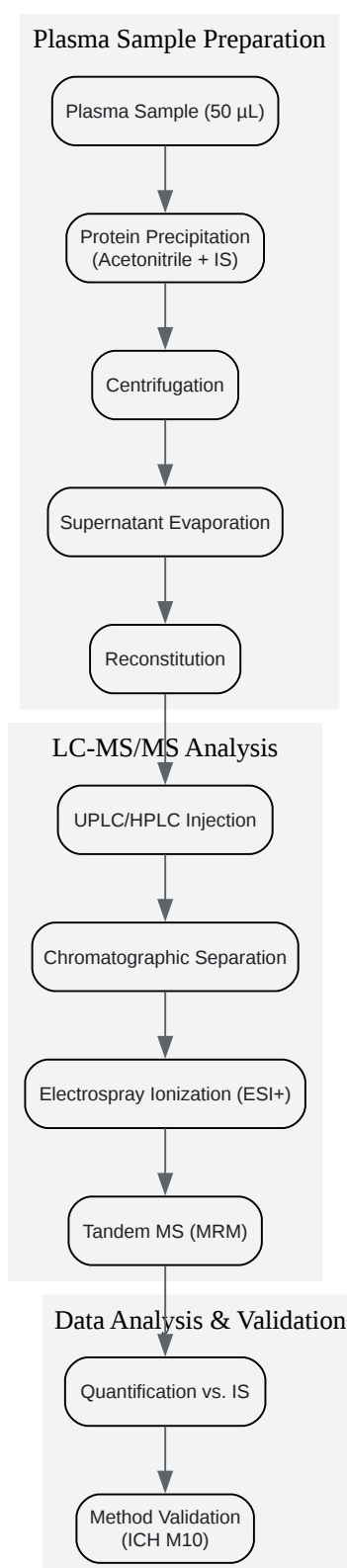
- **Stability:** Stability of the analyte in the biological matrix under various storage and handling conditions (freeze-thaw, short-term, long-term).

Visualizations



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Caption: Workflow for HPLC-UV analysis.



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Caption: Bioanalytical workflow for LC-MS/MS.

Conclusion

The analytical methods detailed in this application note provide a robust framework for the quantification of **N'-Hydroxy-1-methyl-1H-imidazole-2-carboximidamide**. The choice between HPLC-UV and LC-MS/MS will depend on the specific application, required sensitivity, and the complexity of the sample matrix. For reliable and regulatory-compliant data, it is imperative that any method is fully validated according to established guidelines.

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